

Performance of 5-Methyltetrahydrofolic acid-¹³C₅ in Biological Matrices: A Comparative Guide

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Compound of Interest

Compound Name: 5-Methyltetrahydrofolic acid-¹³C₅

Cat. No.: B15558413

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This guide provides a comprehensive comparison of the performance of **5-Methyltetrahydrofolic acid-¹³C₅** (¹³C₅-5-MTHF) as an internal standard for the quantitative analysis of 5-Methyltetrahydrofolic acid (5-MTHF) in various biological matrices. The use of a stable isotope-labeled internal standard is the gold standard for accuracy and precision in mass spectrometric quantification, as it perfectly mimics the analyte's behavior during sample preparation and analysis, correcting for matrix effects and variations in instrument response.

Superior Performance of ¹³C₅-5-MTHF as an Internal Standard

Stable isotope dilution analysis (SIDA) using ¹³C₅-5-MTHF coupled with liquid chromatography-tandem mass spectrometry (LC-MS/MS) is widely recognized as the most accurate and specific method for the determination of 5-MTHF in biological samples.^{[1][2]} This approach is superior to methods using other internal standards, such as structural analogs, due to the identical chemical and physical properties of ¹³C₅-5-MTHF to the endogenous analyte. This

ensures that any loss of analyte during sample extraction, purification, and ionization is mirrored by the internal standard, leading to highly reliable quantification.

Quantitative Performance Data

The following tables summarize the performance characteristics of LC-MS/MS methods utilizing $^{13}\text{C}_5$ -5-MTHF for the quantification of 5-MTHF in human plasma and serum.

Table 1: Performance Characteristics in Human Plasma

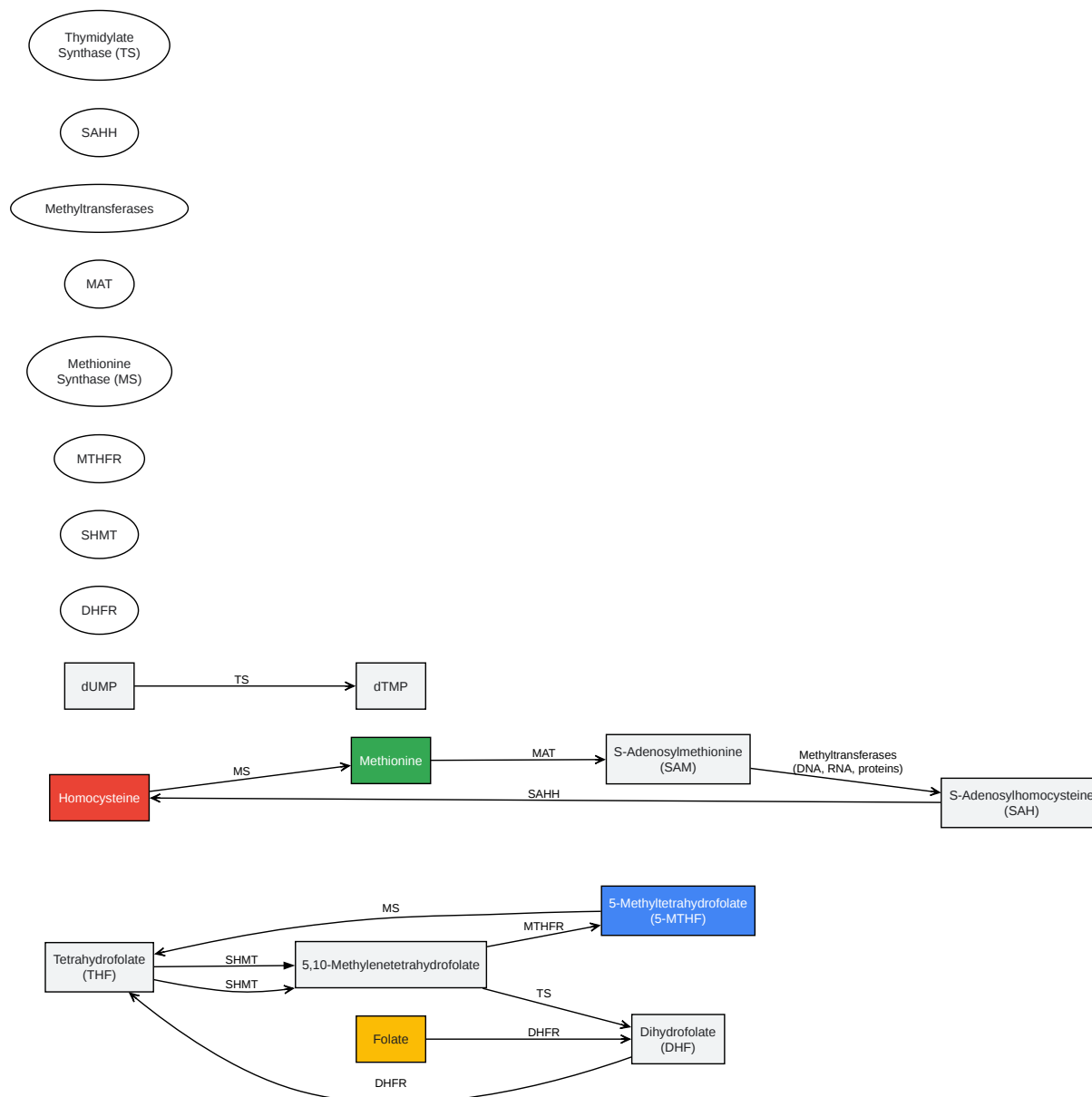
Parameter	Reported Value	Reference
Linearity Range	1.2×10^{-11} to 3.2×10^{-7} mol/L	[3][4]
Intra-assay Precision (CV%)	< 8.6%	[3][4]
Inter-assay Precision (CV%)	< 9.0%	[3][4]
Limit of Detection (LOD)	1.51 nmol/L	[5]
Limit of Quantitation (LOQ)	4.51 nmol/L	[5]
Recovery	99.3% - 102%	[5]

Table 2: Performance Characteristics in Human Serum

Parameter	Reported Value	Reference
Linearity Range	0.94 - 97 ng/mL	[1][2][6]
Precision (CV%)	5.3%	[1][2][6]
Total Imprecision (CV%)	2.8% - 3.6% (for concentrations of 19.5–51.1 nmol/L)	[7]
Recovery	$99.4 \pm 3.6\%$	[7]
Limit of Detection (LOD)	≤ 0.3 nmol/L	[7]

One-Carbon Metabolism Pathway

5-MTHF is a critical component of the one-carbon metabolism pathway, which is essential for DNA synthesis, methylation, and cellular repair. The following diagram illustrates the central role of 5-MTHF in this pathway.



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Figure 1: Simplified One-Carbon Metabolism Pathway.

Experimental Protocols

The following sections detail generalized experimental methodologies for the quantification of 5-MTHF in biological matrices using $^{13}\text{C}_5$ -5-MTHF as an internal standard.

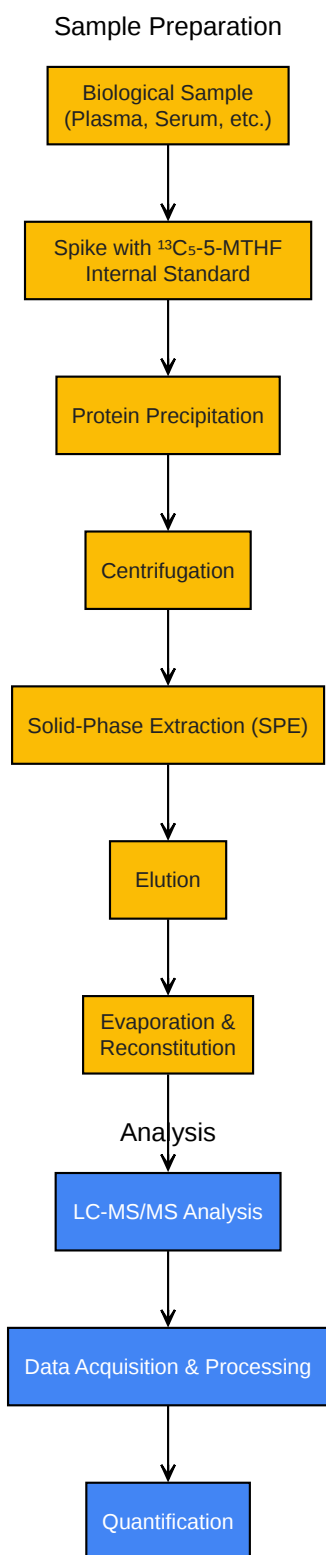
Sample Preparation for Plasma/Serum

A common procedure for the extraction of 5-MTHF from plasma or serum involves protein precipitation followed by solid-phase extraction (SPE).[\[1\]](#)[\[3\]](#)

- **Internal Standard Spiking:** An aliquot of the plasma or serum sample (typically 0.5 mL) is spiked with a known concentration of $^{13}\text{C}_5$ -5-MTHF solution.[\[1\]](#)
- **Protein Precipitation:** Proteins are precipitated by the addition of an organic solvent such as methanol or acetonitrile.
- **Centrifugation:** The sample is vortexed and then centrifuged to pellet the precipitated proteins.
- **Solid-Phase Extraction (SPE):** The supernatant is loaded onto an SPE cartridge (e.g., C18 or folate-binding protein affinity columns) for cleanup and concentration of the analyte and internal standard.[\[1\]](#)[\[3\]](#)
- **Elution:** The folates are eluted from the SPE cartridge.
- **Evaporation and Reconstitution:** The eluate is evaporated to dryness and reconstituted in a suitable mobile phase for LC-MS/MS analysis.

Experimental Workflow

The following diagram illustrates a typical workflow for the analysis of 5-MTHF in biological samples.



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